

## Tyk2-IN-16 CAS number and molecular weight

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## Tyk2-IN-16: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tyk2-IN-16** is a potent and selective inhibitor of Tyrosine Kinase 2 (TYK2), a member of the Janus kinase (JAK) family. TYK2 plays a crucial role in the signaling pathways of several key cytokines implicated in autoimmune and inflammatory diseases, including interleukin-12 (IL-12), interleukin-23 (IL-23), and Type I interferons (IFNs). By targeting the pseudokinase (JH2) domain of TYK2, **Tyk2-IN-16** offers a mechanism for allosteric inhibition, which can lead to greater selectivity over other JAK family members (JAK1, JAK2, and JAK3). This high selectivity is a key interest in drug development to minimize off-target effects. This document provides a technical guide to the properties, mechanisms, and experimental evaluation of **Tyk2-IN-16**.

**Physicochemical Properties** 

Property	- Value	Reference
CAS Number	3010874-30-0	[1][2]
Molecular Formula	C20H20F2N8O	[2]
Molecular Weight	426.42 g/mol	[2]

## **Biological Activity**



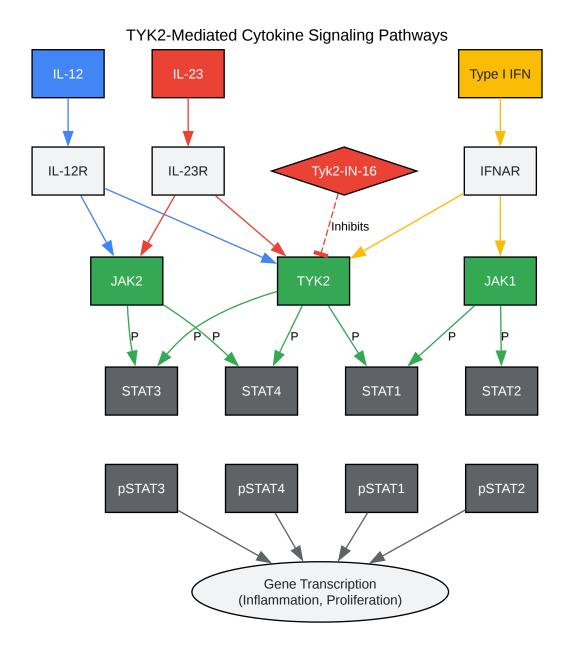
**Tyk2-IN-16** is a highly potent inhibitor of the TYK2 pseudokinase (JH2) domain. Its inhibitory activity has been demonstrated in both biochemical and cellular assays.

Assay	IC50	Cell Line	Reference
TYK2-JH2 Domain Binding	< 10 nM	-	[1][2]
pSTAT4 Inhibition	< 10 nM	NK-92	[1][2]

## **Signaling Pathways**

TYK2 is a critical component of the JAK-STAT signaling pathway for several cytokines. Inhibition of TYK2 by **Tyk2-IN-16** disrupts these signaling cascades. The diagram below illustrates the central role of TYK2 in mediating signals from IL-12, IL-23, and Type I IFNs.







# Workflow for TYK2 Inhibitor Characterization **Biochemical Assay** (TYK2 JH2 Binding) Potent Compounds Cellular Assay (pSTAT4 Inhibition) Cell-Active Compounds Selectivity Profiling (vs. JAK1, JAK2, JAK3) Selective Compounds Pharmacokinetic Studies (In Vitro / In Vivo) Favorable PK Profile In Vivo Efficacy Studies (Disease Models) Data Analysis and Candidate Selection

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